

Personal protective equipment for handling Ffp-18-am

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Compound of Interest

Compound Name: Ffp-18-am

Cat. No.: B12375120

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Essential Safety & Handling Guide for Ffp-18-am

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Ffp-18-am** is not publicly available. This guide is based on general laboratory safety principles for handling similar chemical compounds and information from research publications. It is crucial to supplement this information with your institution's specific safety protocols and to perform a thorough risk assessment before use.

Ffp-18-am is a cell-permeable fluorescent indicator used for measuring near-membrane calcium.^[1] Proper handling and disposal are essential to ensure laboratory safety and experimental accuracy.

Personal Protective Equipment (PPE) & Engineering Controls

Due to the absence of specific toxicity data, a cautious approach is recommended. The following table outlines the minimum recommended PPE and engineering controls when handling **Ffp-18-am**.

Control Type	Recommendation	Rationale
Engineering Controls	Chemical Fume Hood	To minimize inhalation exposure to the powdered form and to aerosols of the DMSO solution.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes of the chemical or its solution.
Hand Protection	Nitrile gloves	To prevent skin contact. Change gloves immediately if contaminated.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required if handled in a fume hood.	Use a NIOSH-approved respirator if weighing or handling large quantities outside of a fume hood.

Operational Plan: Preparation of Ffp-18-am Stock Solution

Ffp-18-am is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution for experimental use.

Materials:

- **Ffp-18-am** (solid)
- Anhydrous DMSO
- Microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (as specified above)

Procedure:

- Preparation: Perform all work in a chemical fume hood. Ensure all materials are clean and dry.
- Weighing: Carefully weigh the desired amount of **Ffp-18-am** powder. Avoid creating dust.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the **Ffp-18-am** powder to achieve the desired stock solution concentration.
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C, protected from light and moisture.[\[1\]](#)

Experimental Protocol: Loading Cells with Ffp-18-am

The following is a general protocol for loading mammalian cells with **Ffp-18-am**, based on published research.[\[2\]](#) Optimization may be required for different cell types.

Materials:

- **Ffp-18-am** stock solution (in DMSO)
- Pluronic F-127 solution (optional, to aid in dye loading)
- Cell culture medium or appropriate buffer
- Cultured cells

Procedure:

- Prepare Loading Solution: Dilute the **Ffp-18-am** stock solution in cell culture medium or buffer to the final working concentration (typically in the low micromolar range). If using, add Pluronic F-127 at this step.
- Cell Treatment: Remove the existing medium from the cultured cells and replace it with the loading solution.

- Incubation: Incubate the cells under appropriate conditions (e.g., 37°C) for a specific duration (e.g., 30-120 minutes).^[2] The optimal time will vary depending on the cell type.
- Washing: After incubation, wash the cells with fresh medium or buffer to remove excess dye.
- Imaging: The cells are now ready for fluorescence microscopy to measure near-membrane calcium.

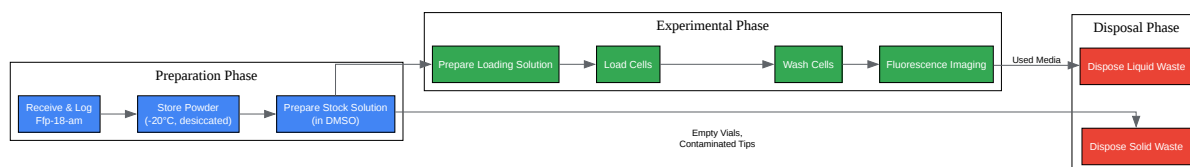
Disposal Plan

As specific disposal guidelines for **Ffp-18-am** are unavailable, follow your institution's procedures for chemical waste disposal.

Waste Type	Disposal Recommendation
Solid Ffp-18-am	Dispose of as chemical waste in a properly labeled container.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid chemical waste container.
Liquid Waste (e.g., unused solutions, cell culture media containing the dye)	Collect in a labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.

Visualizing the Handling Workflow

The following diagram illustrates the key stages of handling **Ffp-18-am** in a laboratory setting, from receiving the compound to the final experimental steps.



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Ffp-18-am laboratory handling and experimental workflow.

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References

- 1. FFP-18-AM - Immunomart [immunomart.com]
- 2. Visualization of localized store-operated calcium entry in mouse astrocytes. Close proximity to the endoplasmic reticulum - PMC [pmc.ncbi.nlm.nih.gov]
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